

A Comprehensive Technical Guide to the Physical Properties of 3,4-Dichlorophenylacetonitrile

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Compound of Interest

Compound Name: **3,4-Dichlorophenylacetonitrile**

Cat. No.: **B104814**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **3,4-Dichlorophenylacetonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds. The information presented herein is intended to support research, development, and quality control activities.

Core Physical Properties

3,4-Dichlorophenylacetonitrile is a solid crystalline powder at room temperature.[1][2] A summary of its key physical properties is presented in the table below, compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₅ Cl ₂ N	[3][4][5][6]
Molecular Weight	186.04 g/mol	[3][4][7][8][9]
Melting Point	39-42 °C	[1][2][3]
Boiling Point	170 °C at 12 mmHg	[1][2]
443.2 K (170.05 °C) at 0.016 bar	[4]	
Density (estimate)	1.4274 g/cm ³	[1][2]
Refractive Index (estimate)	1.5690	[1][2]
Flash Point	>110 °C (>230 °F)	[1][2]
113 °C (closed cup)	[3][7]	
Solubility	Slightly soluble in Chloroform and Methanol.[1][2] Soluble in Methanol.[3]	[1][2][3]
Appearance	White Crystalline Powder	[2]

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties of solid organic compounds like **3,4-Dichlorophenylacetonitrile**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Methodology: Capillary Method

- Sample Preparation: A small amount of finely powdered, dry **3,4-Dichlorophenylacetonitrile** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.

- Apparatus: A calibrated melting point apparatus (e.g., Mel-Temp or Thiele tube) is used. The capillary tube is placed in the heating block or oil bath adjacent to a thermometer.
- Heating: The sample is heated at a steady, slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid mass turns into a clear liquid (completion of melting) are recorded. This range is reported as the melting point.

Boiling Point Determination at Reduced Pressure

For compounds that may decompose at their atmospheric boiling point, determination under reduced pressure is necessary.

Methodology: Micro-Boiling Point Determination

- Sample Preparation: A small volume (a few microliters) of molten **3,4-Dichlorophenylacetonitrile** is placed in a small test tube or boiling tube.
- Apparatus: A vacuum distillation setup is assembled, including a heat source, a vacuum pump, a manometer to measure the pressure, and a cold trap. The thermometer bulb should be positioned so that it is level with the side arm leading to the condenser.
- Procedure: The system is evacuated to the desired pressure. The sample is then heated gently. The temperature is recorded when the liquid boils and a steady stream of condensate is observed. This temperature is the boiling point at the recorded pressure.

Density Determination

The density of a solid can be determined by measuring the volume of a known mass of the substance.

Methodology: Liquid Displacement (Archimedes' Principle)

- Mass Measurement: A sample of **3,4-Dichlorophenylacetonitrile** is accurately weighed in the air.

- Liquid Selection: An inert liquid in which the compound is insoluble is chosen as the displacement liquid.
- Volume Measurement: The volume of the solid is determined by the volume of the liquid it displaces when fully submerged. This can be measured using a graduated cylinder or a pycnometer for higher accuracy.
- Calculation: The density is calculated by dividing the mass of the sample by its measured volume.

Solubility Determination

A qualitative assessment of solubility in various solvents is crucial for applications in synthesis and formulation.

Methodology: Visual Assessment

- Sample Preparation: A small, accurately weighed amount of **3,4-Dichlorophenylacetonitrile** (e.g., 10 mg) is placed in a test tube.
- Solvent Addition: A measured volume of the solvent (e.g., 1 mL) is added to the test tube.
- Observation: The mixture is agitated vigorously at a constant temperature. The solubility is observed and can be categorized as:
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Slightly soluble: A portion of the solid dissolves, but some remains undissolved.
 - Insoluble: The solid does not appear to dissolve.

Flash Point Determination

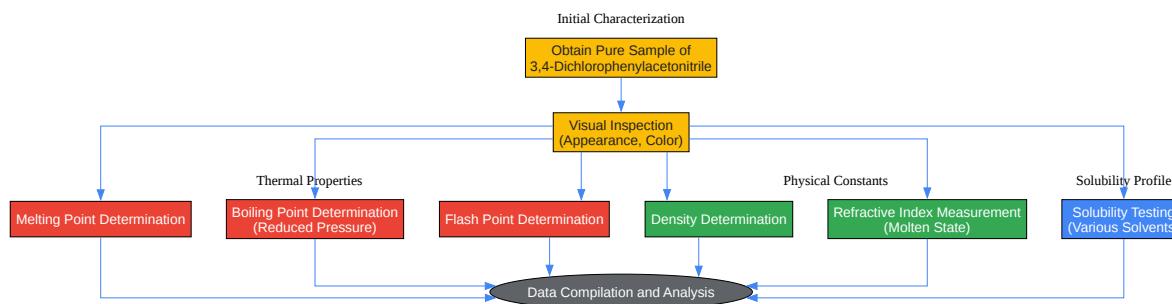
The flash point is the lowest temperature at which the vapors of a volatile substance will ignite when given an ignition source.

Methodology: Closed-Cup Method (e.g., Pensky-Martens)

- Apparatus: A closed-cup flash point tester is used, which consists of a sample cup with a lid that can be opened to introduce an ignition source.
- Procedure: The sample of **3,4-Dichlorophenylacetonitrile** is placed in the test cup and heated at a slow, constant rate. The vapor space above the sample is periodically exposed to a test flame.
- Observation: The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite momentarily.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a solid organic compound such as **3,4-Dichlorophenylacetonitrile**.



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